

Technical Support Center: Overcoming Intrinsic Resistance of *Aspergillus fumigatus* to Nikkomycin Z

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Compound of Interest

Compound Name: Nikkomycin Lx

Cat. No.: B15560932

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This technical support center provides troubleshooting guidance, frequently asked questions (FAQs), and detailed protocols for researchers investigating the intrinsic resistance of *Aspergillus fumigatus* to the chitin synthase inhibitor, Nikkomycin Z.

Frequently Asked Questions (FAQs)

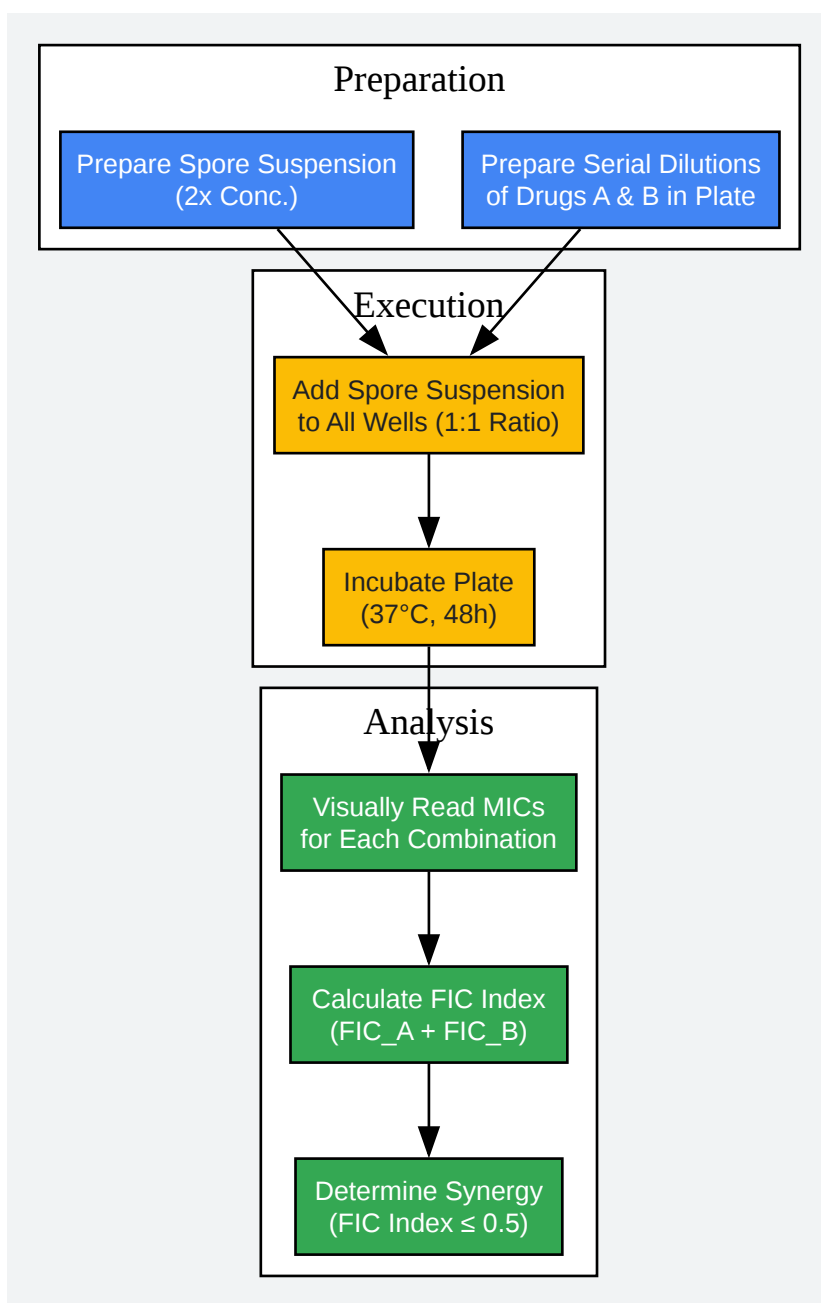
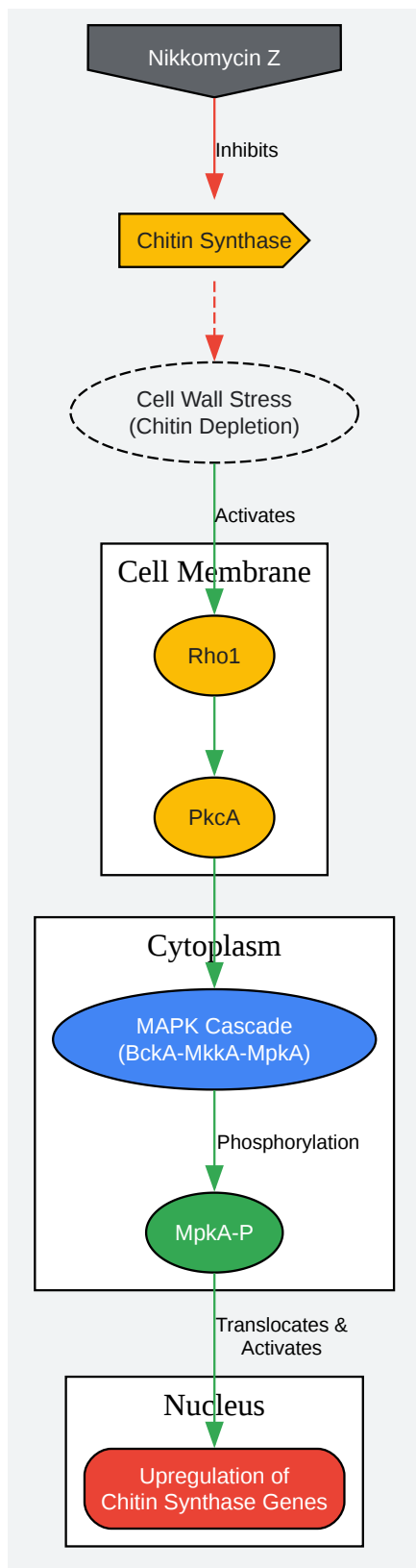
Q1: Why is *Aspergillus fumigatus* intrinsically resistant to Nikkomycin Z monotherapy?

A: *Aspergillus fumigatus* exhibits intrinsic resistance to Nikkomycin Z because the initial inhibition of chitin synthesis triggers a compensatory mechanism known as the Cell Wall Integrity (CWI) pathway. This pathway senses cell wall stress and upregulates the expression of chitin synthase genes, effectively overriding the inhibitory action of Nikkomycin Z. The activation of this salvage pathway leads to increased chitin production, reinforcing the cell wall and rendering the fungus resistant to the drug's effects when used alone.

Q2: What is the Cell Wall Integrity (CWI) pathway and how is it activated by Nikkomycin Z?

A: The CWI pathway is a conserved signaling cascade in fungi that responds to cell wall stress. In *A. fumigatus*, cell surface sensors detect damage or stress, initiating a signaling cascade through the GTPase Rho1. This activates protein kinase C (PkcA), which in turn activates a MAP kinase cascade, culminating in the phosphorylation and activation of the downstream MAPK, MpkA. Activated MpkA then translocates to the nucleus to regulate the transcription of

genes involved in cell wall synthesis and remodeling, including chitin synthases. Nikkomycin Z-induced chitin depletion is a potent trigger for this pathway.



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